

Morachalcone A: Storage & Handling Specifications

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Compound Focus: Morachalcone A

CAS No.: 76472-88-3

Cat. No.: S633073

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The table below summarizes the core physical, chemical, and storage data for **Morachalcone A** based on manufacturer specifications and scientific literature [1] [2] [3].

Property	Specification
CAS Number	76472-88-3 [1] [2] [3]
Molecular Formula	C ₂₀ H ₂₀ O ₅ [1] [2] [3]
Molecular Weight	340.4 g/mol [1] [3]
Purity	>=98% [1]
Type of Compound	Chalcone [1] [3]
Physical Description	Yellow powder [1] [2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone [1] [2] [3]
Recommended Long-Term Storage	Desiccate at -20°C [3]

Biological Activity & Pharmacological Profile

Morachalcone A exhibits multiple biological activities, as quantified by half-maximal inhibitory concentration (IC₅₀) and effective concentration (EC₅₀) values [1] [2] [3].

Biological Activity	Experimental Model	Potency (IC ₅₀ / EC ₅₀)
Tyrosinase Inhibition	In vitro enzyme assay	IC ₅₀ : 0.013 μM (significantly more potent than kojic acid control) [1]
Pancreatic Lipase Inhibition	In vitro enzyme assay	IC ₅₀ : 6.2 μM [1] [2] [3]
Anti-inflammatory (NO Production Inhibition)	RAW264.7 mouse macrophage cells	IC ₅₀ : 16.4 μM [1] [2] [3]
Neuroprotective Effect	HT22 hippocampal cells	EC ₅₀ : 35.5 ± 2.1 μM [1] [3]

Standard Operating Procedure (SOP): Storage & Handling

1. Receiving and Initial Inspection

- Upon receipt, carefully inspect the vial. As powder may adhere to the cap or neck during transit, gently tap the vial to ensure the compound settles at the bottom [1] [3].

2. Long-Term Storage

- Condition:** Store the vial in a **desiccated environment at -20°C** [3].
- Packaging:** Ensure the original vial is **tightly sealed** to prevent moisture absorption and contamination. Under these conditions, the powder is typically stable for up to **24 months** [1].

3. Preparing Stock Solutions

- Solvent:** Use a suitable anhydrous solvent such as **DMSO**.
- Procedure:** Allow the vial to warm to **room temperature** (for at least 1 hour) before opening to prevent condensation of atmospheric water inside the vial [1] [3].

- **Stock Solution Storage:** For best practice, prepare fresh solutions daily. If stock solutions must be prepared in advance, store them as aliquots in **tightly sealed vials at -20°C**. These are generally usable for up to **two weeks** [1].

Troubleshooting Guide (FAQs)

Q1: The powder is stuck to the neck or cap of the vial after shipping. What should I do?

- **Cause:** This is a common occurrence during transportation.
- **Solution:** Take the vial out of its packaging and shake it gently until the powder falls to the bottom. For liquid products, a brief centrifugation (e.g., 200-500 x g) will gather the liquid at the bottom [1] [3].

Q2: How do I achieve a higher solubility if the compound isn't dissolving fully?

- **Solution:** Warm the tube at **37°C** and shake it in an ultrasonic bath for a short while [3].

Q3: What is the shelf life of a prepared stock solution?

- **Guideline:** While it is recommended to prepare and use solutions on the same day, stock solutions can be stored below -20°C for several weeks.
- **Best Practice:** For more consistent results, aliquot the stock solution to avoid repeated freeze-thaw cycles. Stored aliquots are typically stable for up to **two weeks** at -20°C [1].

Experimental Protocols & Analytical Methods

HPLC-UV Analytical Method for Quantification in Plasma

This validated method can be used for pharmacokinetic studies [4].

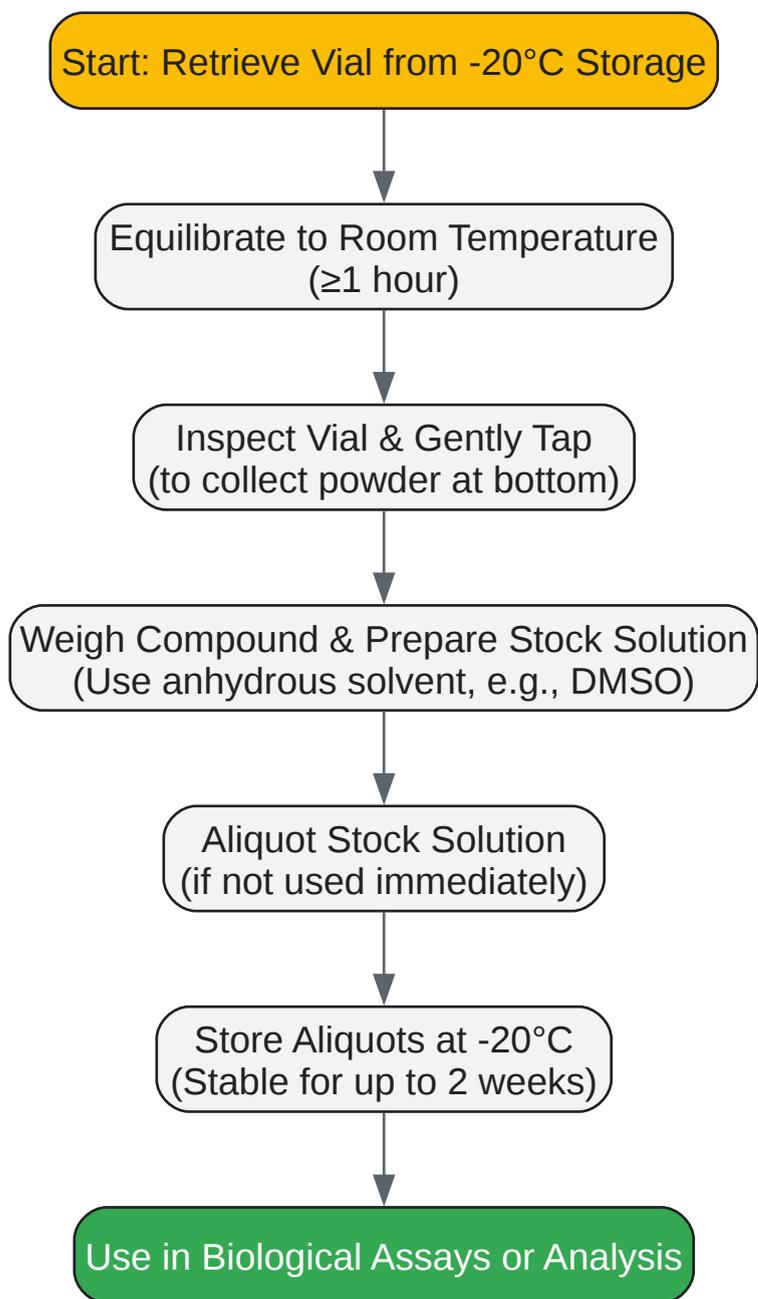
- **Objective:** To quantify **Morachalcone A** in rabbit plasma.
- **Equipment:** HPLC system with UV/Vis detector and RP-18 Column (250 x 4.6 mm, 5 µm).
- **Chromatographic Conditions:**
 - **Mobile Phase:** Acetonitrile:Water (50:50, v/v) - Isocratic elution.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection Wavelength:** 368 nm.
 - **Internal Standard:** 4-hydroxychalcone.
 - **Protein Precipitant:** Methanol.

- **Method Performance:**

- **Linearity:** 155 - 3,097 ng/mL.
- **LLOQ (Lower Limit of Quantification):** 154.84 ng/mL.
- **Precision:** Intra- and inter-day precision $\leq 15\%$.
- **Recovery:** 80-120% for **Morachalcone A** and the internal standard [4].

General Workflow for Sample Preparation & Analysis

The following diagram outlines the key steps for handling **Morachalcone A** from storage to analysis:



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References

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